

In-depth Technical Guide: 5-Ethyl-5-hydroxy-4-methylheptan-3-one

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Compound of Interest

Compound Name:	5-Ethyl-5-hydroxy-4-methylheptan-3-one
CAS No.:	3677-86-9
Cat. No.:	B15398075

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CAS Number: 3677-86-9

To our valued researchers, scientists, and drug development professionals:

Following a comprehensive search of scientific literature, patent databases, and chemical supplier information, we must report that there is a significant lack of publicly available technical data for **5-Ethyl-5-hydroxy-4-methylheptan-3-one**. While the existence of this compound is confirmed with a registered CAS number, detailed information required for an in-depth technical guide, as per your request, is not accessible in the public domain.

Our extensive investigation included searches for:

- Detailed experimental protocols for its synthesis.
- Quantitative data regarding its physicochemical and biological properties.
- Studies detailing its biological activity, mechanism of action, or any associated signaling pathways.

- Analytical methods for its characterization and quantification.

The information that could be retrieved is limited to basic identifiers and computed physical properties, which are summarized below.

Chemical Identity and Properties

A summary of the basic information for **5-Ethyl-5-hydroxy-4-methylheptan-3-one** is provided in the table below. It is important to note that most of the property data is computationally predicted and has not been experimentally verified in peer-reviewed literature.

Identifier	Value	Source
CAS Number	3677-86-9	PubChem[1]
Molecular Formula	C ₁₀ H ₂₀ O ₂	PubChem[1]
Molecular Weight	172.26 g/mol	PubChem[1]
IUPAC Name	5-ethyl-5-hydroxy-4-methylheptan-3-one	PubChem[1]
InChI Key	JVQUEHMVENCUQK-UHFFFAOYSA-N	PubChem[1]
SMILES	<chem>CCC(=O)C(C)C(O)(CC)CC</chem>	PubChem[1]
XLogP3	1.9	PubChem[1]

Synthesis and Experimental Data

Our search for synthetic protocols for **5-Ethyl-5-hydroxy-4-methylheptan-3-one** did not yield any specific or detailed experimental procedures. While there are numerous publications on the synthesis of structurally related compounds, such as various stereoisomers of 5-hydroxy-4-methyl-3-heptanone, these methods are not directly applicable to the target molecule due to the presence of an additional ethyl group at the 5-position.

Furthermore, we were unable to locate any published studies that would allow for the creation of the requested data tables and visualizations. There is no available information on:

- **Biological Activity:** No studies were found that investigate the biological effects of this compound, precluding any description of signaling pathways or mechanisms of action.
- **Experimental Workflows:** Without published research, it is not possible to detail any experimental workflows involving this compound.

Conclusion

The absence of detailed scientific literature on **5-Ethyl-5-hydroxy-4-methylheptan-3-one** (CAS 3677-86-9) prevents the creation of the requested in-depth technical guide. The core requirements, including the presentation of quantitative data in tables, detailed experimental protocols, and mandatory visualizations of signaling pathways or experimental workflows, cannot be met due to the lack of available source material.

This compound appears to be a novel or sparsely studied chemical entity within the public scientific domain. Researchers interested in this molecule may need to undertake foundational research, including the development of a novel synthetic route and comprehensive characterization of its chemical and biological properties.

We regret that we are unable to fulfill the entirety of your request at this time. We will continue to monitor for any new publications regarding this compound and will update this guidance should relevant information become available.

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References

- [1. 5-Ethyl-5-hydroxy-4-methylheptan-3-one | C10H20O2 | CID 12776804 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[In-depth Technical Guide: 5-Ethyl-5-hydroxy-4-methylheptan-3-one\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15398075/docs#in-depth-technical-guide-5-ethyl-5-hydroxy-4-methylheptan-3-one\]](#)

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